

Fadrozole experimental gonad differentiation protocol

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Compound Focus: Fadrozole

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Experimental Protocols for Fadrozole Application

The following tables consolidate the primary experimental designs from recent studies.

Table 1: Fadrozole Treatment in Avian Embryos (Gonad Sex Reversal)

This protocol is based on experiments in chicken and quail embryos [1] [2].

| Parameter | Specification |
|---------------------------|---|
| Model Organism | Chicken (<i>Gallus gallus domesticus</i>), Quail (<i>Coturnix japonica</i>) |
| Fadrozole Preparation | Dissolved in PBS (e.g., 1 mg in 100 μ L) or saline. Dosage varies (e.g., 1 mg/egg for chicken [1]; 100 μ g/egg for quail [2]). |
| Administration Method | Injection into the yolk or air cell [1] [2]. |
| Critical Treatment Window | Before onset of gonadal sex differentiation. Chicken: Embryonic Day 3.5 (E3.5, stage HH19) [1]. Quail: Incubation Day 0, 2, or 4 [2]. |
| Sample Collection | E6.5, E9.5, E12.5 for analysis of differentiation markers; post-hatch for gonad growth [1] [2]. |

| Parameter | Specification |
|---------------|--|
| Key Endpoints | Gonad histology (ovotestis formation), mRNA expression of <i>CYP19A1</i> (aromatase), <i>PAX2</i> , <i>AMH</i> , <i>ERα</i> ; gross gonad morphology (symmetry) [1] [2]. |

Table 2: Fadrozole Treatment in Fish (Gonad Differentiation & Reproduction)

These protocols are established for zebrafish and fathead minnows [3] [4] [5].

| Parameter | Specification |
|----------------------|---|
| Model Organism | Zebrafish (<i>Danio rerio</i>), Fathead Minnow (<i>Pimephales promelas</i>) |
| Exposure Solution | Waterborne exposure. Stock solution in solvent (e.g., ethanol, DMSO) or solvent-free in water; diluted in tank/treatment water [3] [4]. |
| Concentration Ranges | Zebrafish: 0.1 - 100 µg/L [4] [5]. Fathead Minnow: 5 - 50 µg/L for rapid effects [3]. |
| Exposure Regimen | Chronic (Gonad Differentiation): From embryo to adult stage (e.g., 60 days post-fertilization) [4]. Short-Term (Reproductive Effects): 6 hours to 21 days in adult fish [3] [5]. |
| Key Endpoints | Gonad Differentiation: Sex ratio, gonad morphology/histology, stereological analysis of germ cells [4]. Reproductive Effects: Plasma vitellogenin, gonadosomatic index (GSI), ex vivo steroid production (E2, T), gene expression (<i>cyp19a1a</i> , <i>star</i> , <i>fshr</i>), fecundity [3] [5]. |

Experimental Workflow Visualization

The diagram below outlines the general workflow for a fish model experiment.

Key Experimental Considerations

- **Timing is Critical for Sex Reversal:** In avian models, **fadrozole** must be administered **before** the onset of endogenous estrogen synthesis and gonadal sex differentiation to achieve effective sex reversal [1] [2].
- **Confirmation of Genetic Sex:** In sex reversal studies, always determine the genetic sex of embryos using established molecular methods (e.g., PCR for CHD genes in birds) to confirm that phenotypic changes occur in genetic females [1].
- **Rapid Molecular Responses:** Biochemical and molecular responses to **fadrozole** occur quickly; in fathead minnows, significant reductions in plasma E2 and ex vivo E2 production can be detected within **2 to 6 hours** of exposure [3] [6].
- **Compensatory Upregulation:** The HPG axis attempts to compensate for aromatase inhibition. Increased expression of steroidogenic genes (e.g., *star*, *cyp11a*) can be observed within **24 hours**, which should be considered when interpreting gene expression data [3] [6].

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References

1. Fadrozole-mediated sex reversal in the embryonic chicken ... [pmc.ncbi.nlm.nih.gov]
2. Effects of aromatase inhibitor (Fadrozole)-induced sex-reversal on ... [researchexperts.utmb.edu]
3. Rapid Effects of the Aromatase Inhibitor Fadrozole on ... [pmc.ncbi.nlm.nih.gov]
4. Zebrafish sex differentiation and gonad development after ... [sciencedirect.com]
5. A combined FSTRA-shotgun proteomics approach to ... [nature.com]
6. Rapid effects of the aromatase inhibitor fadrozole on ... [sciencedirect.com]

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